

What is Biuret-15N3 and its chemical structure?

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Compound of Interest

Compound Name: *Biuret-15N3*

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Biuret-15N3: A Technical Guide for Researchers

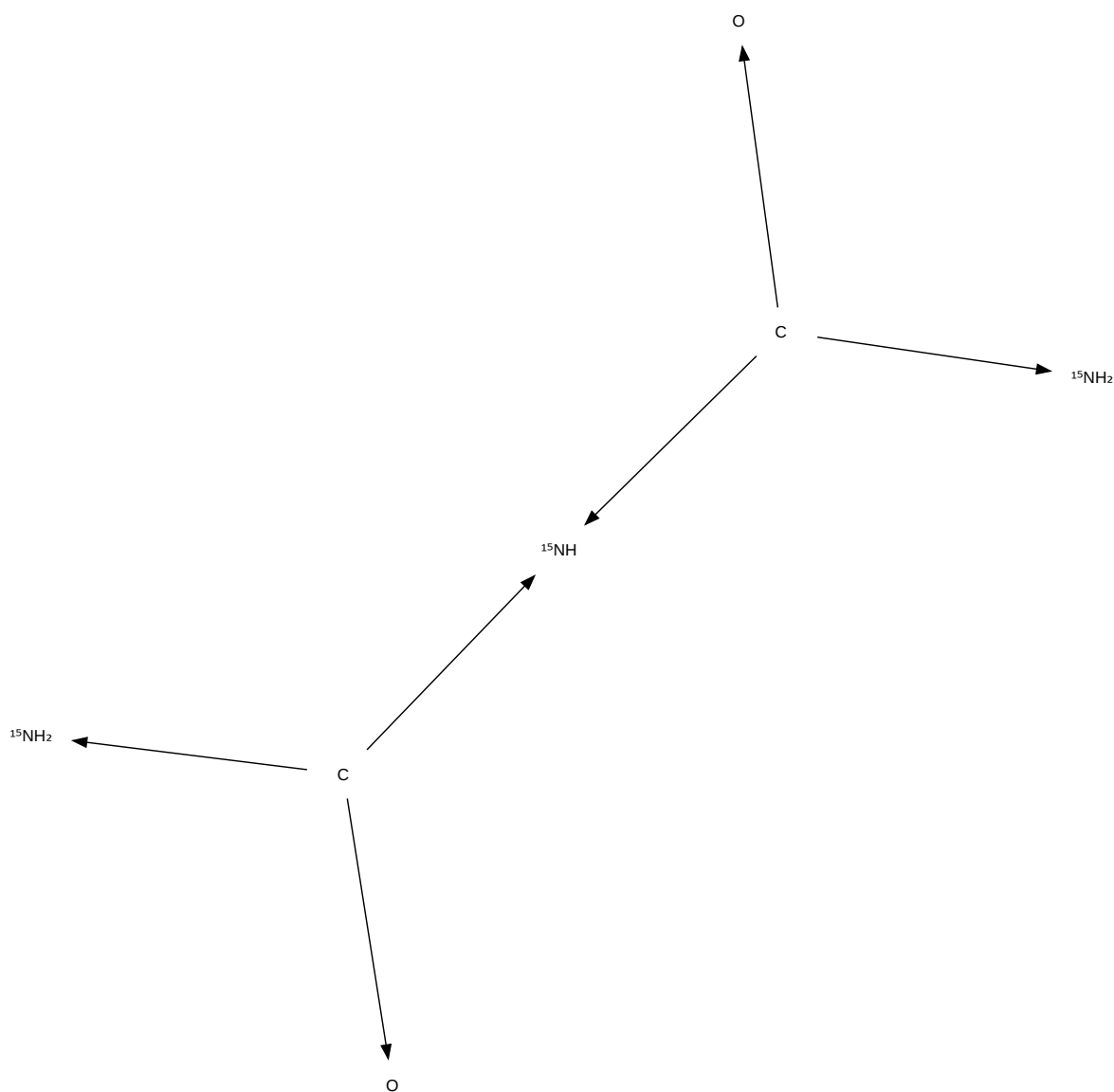
An In-depth Technical Guide on the Core Properties and Applications of **Biuret-15N3** for Researchers, Scientists, and Drug Development Professionals.

Biuret-15N3 is the isotopically labeled form of biuret, where the three nitrogen atoms are replaced with the heavy isotope, Nitrogen-15 (^{15}N).^{[1][2]} This stable isotope labeling makes it a valuable tool in various analytical and research applications, particularly as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[3] Its chemical and physical properties are nearly identical to its unlabeled counterpart, allowing it to mimic the behavior of biuret in biological and chemical systems while being distinguishable by mass-sensitive and NMR-based analytical techniques.

Chemical Structure and Identification

Biuret-15N3 is a condensation product of two urea molecules, with all three nitrogen atoms isotopically enriched. The IUPAC name for this compound is (^{15}N)azanylcabonylurea.^[4]

The chemical structure of **Biuret-15N3** is as follows:



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Caption: Chemical structure of **Biuret-15N3**.

Physicochemical Properties

The key physicochemical properties of **Biuret-15N3** and its unlabeled analogue are summarized below. The isotopic labeling results in a higher molecular weight for **Biuret-15N3**.

Property	Biuret-15N3	Biuret (unlabeled)
CAS Number	287484-46-2[4]	108-19-0
Molecular Formula	C ₂ H ₅ ¹⁵ N ₃ O ₂	C ₂ H ₅ N ₃ O ₂
Molecular Weight	106.06 g/mol	103.08 g/mol
Appearance	White solid	White crystals or pellets
Melting Point	185-190 °C (decomposes)	190 °C (decomposes)
Isotopic Purity	≥98 atom % ¹⁵ N	Not Applicable
Solubility	DMSO (Slightly), Methanol (Slightly, Heated)	Soluble in hot water; freely soluble in alcohol; very slightly soluble in ether. Water solubility: 2.01 g/100g at 25°C, 53.5 g/100g at 105.5°C.
Stability	Stable, hygroscopic.	Stable, hygroscopic. Incompatible with strong oxidizing agents and strong bases.

Applications in Research and Drug Development

The primary utility of **Biuret-15N3** lies in its application as an internal standard for quantitative analytical methods. Stable isotope-labeled compounds are considered the gold standard for quantitative mass spectrometry assays.

Key Applications Include:

- Quantitative NMR (qNMR) Spectroscopy: **Biuret-15N3** can be used as an internal standard for the accurate quantification of analytes in a sample. By adding a precisely known amount

of **Biuret-15N3** to a sample, the concentration of the analyte of interest can be determined by comparing the integral of the analyte's NMR signal to the integral of a signal from the internal standard.

- **Isotope Dilution Mass Spectrometry (IDMS):** In mass spectrometry, **Biuret-15N3** serves as an ideal internal standard for quantifying unlabeled biuret or other small molecules. The labeled compound is added to the sample, and the ratio of the mass spectrometric signal of the analyte to the signal of the labeled standard is used to determine the analyte's concentration. This method corrects for sample loss during preparation and variations in instrument response.
- **Metabolic Tracing:** While less common for biuret itself, ^{15}N -labeled compounds are widely used to trace the metabolic fate of molecules in biological systems.

It is important to note that while the name "biuret" is associated with the Biuret test for protein quantification, the reagent used in this colorimetric assay does not actually contain biuret. The test is named due to the similarity in the chemical bonds that produce the characteristic color change.

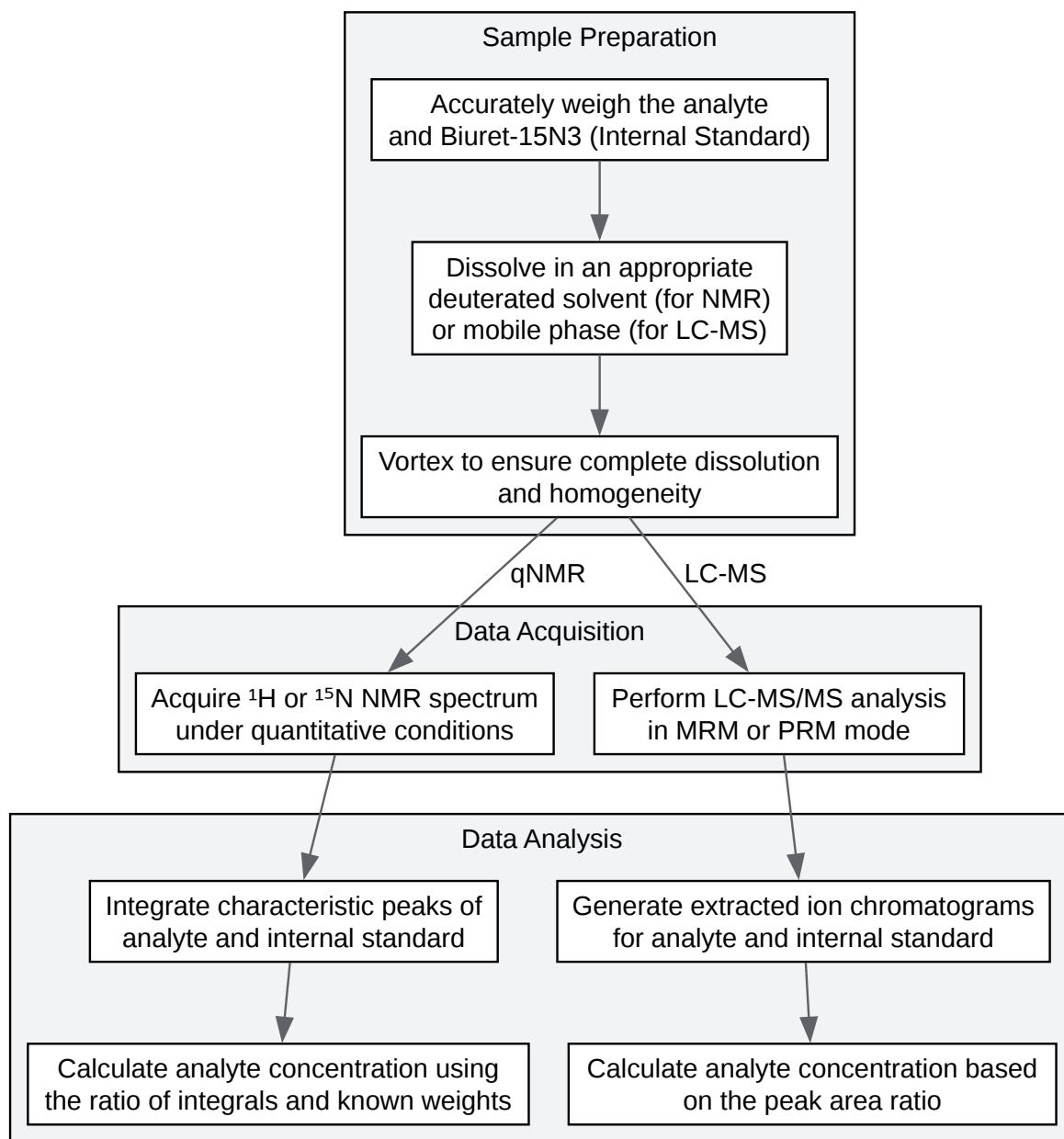
Biological Role and Signaling Pathways

Current scientific literature does not indicate a role for biuret as a signaling molecule in biological pathways. Its primary biological significance is as a non-protein nitrogen source in ruminant feed, where it is converted to protein by gut microorganisms. In agriculture, biuret is considered an impurity in urea-based fertilizers and can be toxic to plants at high concentrations. There is no evidence to suggest that **Biuret-15N3** is involved in any specific signaling pathways.

Experimental Protocols

While specific, detailed protocols for the use of **Biuret-15N3** are often developed and optimized in individual laboratories based on the specific analytical instrumentation and sample matrix, the following provides a general workflow for its use as an internal standard in quantitative NMR and Mass Spectrometry.

General Workflow for Quantitative Analysis using Biuret-15N3



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